

Application Notes & Protocols: FSH Receptor-Binding Inhibitor Fragment (bi-10)

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Compound of Interest

Compound Name: *Fsh receptor-binding inhibitor
fragment(bi-10)*

Cat. No.: *B12400022*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The FSH receptor-binding inhibitor fragment (bi-10) is a potent, non-steroidal peptide antagonist of the Follicle-Stimulating Hormone (FSH) receptor (FSHR).[1][2] It functions by blocking the binding of FSH to its receptor, thereby altering FSH action at the cellular level. [1][2] Proper handling, dissolution, and storage of this lyophilized peptide are critical to preserving its structure, activity, and ensuring experimental reproducibility. These notes provide detailed protocols and best practices for the effective use of bi-10 in a research setting.

Product Specifications and Physicochemical Properties

The bi-10 peptide is a decapeptide with the following characteristics:

Property	Value	Reference
Sequence	Thr-Glu-Asn-Leu-Glu-Pro-Asn-Gly-Gly-Gly-NH2 (TENLEPNGEg-NH2)	[1][2]
Molecular Formula	C42H67N13O19	[1][2]
Molecular Weight	1058.06 g/mol	[1][2]
CAS Number	163973-98-6	[1][2]
Appearance	White to off-white solid powder	[1]
Purity	Typically >98% (Varies by supplier)	
Target	FSH Receptor (FSHR)	[1][2]

Dissolution Protocol

Due to its amino acid composition, bi-10 is a hydrophobic peptide that requires an organic solvent for effective reconstitution. The recommended solvent is Dimethyl Sulfoxide (DMSO).

Solubility Data

Solvent	Maximum Solubility	Notes
DMSO	100 mg/mL (94.51 mM)	Sonication is recommended to aid dissolution.[2]
Water / PBS	Insoluble or poorly soluble	Not recommended for creating stock solutions.

Reconstitution of Lyophilized Peptide

This protocol details the steps to create a high-concentration stock solution.

Materials:

- Vial of lyophilized bi-10

- High-purity DMSO
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Bath sonicator

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized bi-10 to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can degrade the peptide.[\[3\]](#)
- **Solvent Calculation:** Determine the required volume of DMSO to achieve the desired stock concentration. For example, to create a 10 mM stock solution from 1 mg of bi-10:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 1058.06 \text{ g/mol})) * 1,000,000 = 94.5 \mu\text{L}$
- **Solvent Addition:** Using a sterile pipette, carefully add the calculated volume of DMSO to the vial. Dispense the solvent slowly down the side of the vial, avoiding squirting it directly onto the peptide powder.[\[4\]](#)
- **Dissolution:** Gently swirl the vial to mix.[\[4\]](#) For complete dissolution, sonicate the vial in a water bath for 5-10 minutes.[\[2\]](#)
- **Visual Inspection:** After sonication, visually inspect the solution to ensure it is clear and free of any particulate matter. A clear solution indicates the peptide is fully dissolved.[\[5\]](#)
- **Aliquot and Store:** Proceed immediately to the storage protocol (Section 3) to prepare aliquots for long-term use.

Storage and Stability

Proper storage is crucial to prevent degradation and maintain the biological activity of bi-10.

Recommended Storage Conditions

Form	Temperature	Duration	Notes
Lyophilized Powder	-80°C	2 years	Store sealed and protected from moisture. [1] [2]
-20°C	1 year	Store sealed and protected from moisture. [1] [2]	
Stock Solution (in DMSO)	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Store in tightly sealed vials. [1] [2]
-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Store in tightly sealed vials. [1] [2]	

Best Practices for Storage

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade peptides.[\[6\]](#) It is critical to aliquot the stock solution into single-use volumes before freezing.
- **Protect from Moisture:** Lyophilized peptides are hygroscopic. Always ensure vials are tightly sealed and have equilibrated to room temperature before opening.
- **Use Appropriate Vials:** Use low-protein-binding polypropylene or glass vials for storing peptide solutions to minimize loss due to surface adsorption.

Experimental Protocols

Preparation of Working Solutions

Most biological assays are performed in aqueous buffers. The DMSO stock solution must be diluted to a final working concentration where the DMSO percentage is low enough to not affect the experimental system (typically <0.5%).

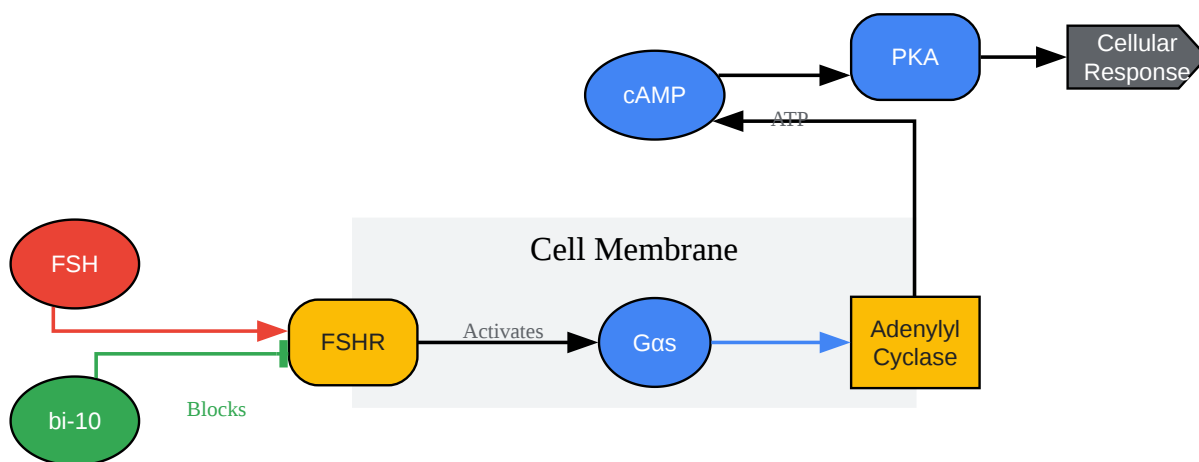
Procedure:

- Retrieve a single-use aliquot of the bi-10 DMSO stock solution from the freezer.
- Thaw the aliquot completely at room temperature.
- Perform a serial dilution of the stock solution into your desired sterile aqueous assay buffer (e.g., PBS, DMEM, or specific cell culture media) to achieve the final working concentration.
- Briefly vortex the final working solution to ensure homogeneity.
- Use the freshly prepared working solution in your experiment immediately. Do not store aqueous dilutions for extended periods.

Visualizations

Signaling Pathway

The bi-10 peptide acts as a competitive antagonist at the FSH receptor, preventing the initiation of the downstream signaling cascade.

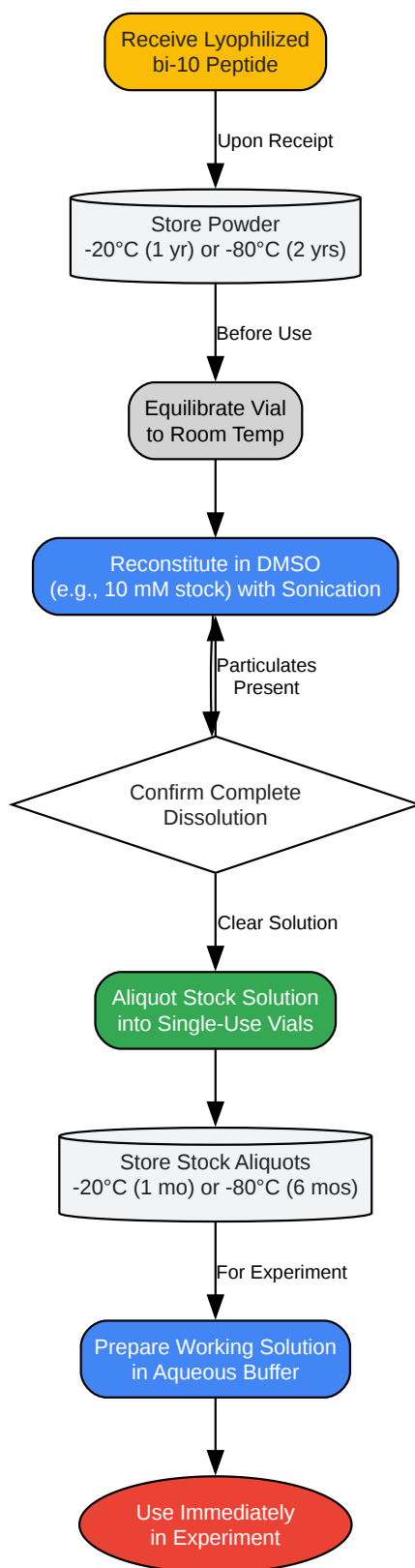


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Caption: FSHR signaling pathway and the inhibitory action of bi-10.

Experimental Workflow

The following workflow outlines the process from receiving the lyophilized peptide to its use in an experiment.



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